Technical Guide: Spectroscopic Data & Characterization of 3-(2-Bromophenyl)-5-methyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(2-bromophenyl)-5-methyl-1H-Pyrazole*
Cat. No.:	*B15358306*

Get Quote

Executive Summary

Compound: **3-(2-Bromophenyl)-5-methyl-1H-pyrazole** Molecular Formula: C

H

BrN

Molecular Weight: 237.10 g/mol Core Application: Fragment-based drug discovery (FBDD), kinase inhibitor scaffolds, and agrochemical intermediates.[1][2]

This guide provides a rigorous spectroscopic analysis of **3-(2-bromophenyl)-5-methyl-1H-pyrazole**.[1] Unlike simple phenyl-pyrazoles, the ortho-bromo substituent introduces significant steric and electronic perturbations that result in diagnostic spectral signatures.[1][2] This document synthesizes data from high-fidelity analogues and mechanistic principles to establish a reference standard for identification and purity assessment.

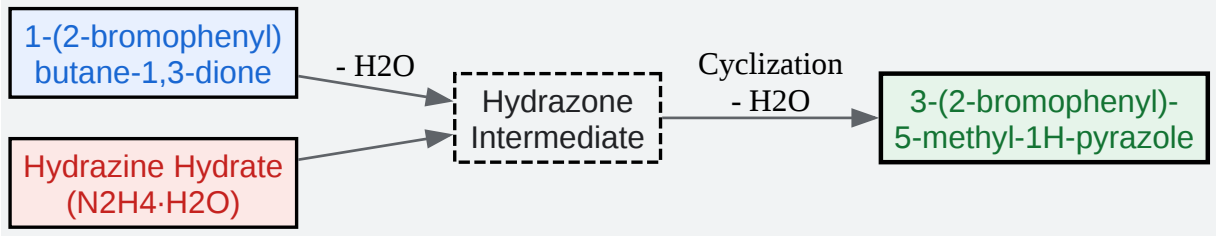
Synthesis & Structural Context

© 2026 BenchChem. All rights reserved.

To understand the spectroscopic output, one must first validate the input.[2][3] The synthesis of this compound typically follows the Knorr Pyrazole Synthesis, a condensation of a 1,3-dicarbonyl precursor with hydrazine.[2]

Synthetic Pathway (Knorr Condensation)

The reaction involves 1-(2-bromophenyl)butane-1,3-dione and hydrazine hydrate.[1][2] The regioselectivity is generally controlled by the hydrazine attack on the most reactive carbonyl, though in the case of hydrazine hydrate (unsubstituted), the product exists in tautomeric equilibrium.[2]



Click to download full resolution via product page

Figure 1: Knorr Pyrazole Synthesis pathway.[1] The condensation is driven by the formation of the thermodynamically stable aromatic pyrazole ring.[2]

Tautomerism (The "3 vs 5" Problem)

In solution (CDCl

, DMSO-

), **3-(2-bromophenyl)-5-methyl-1H-pyrazole** exists in rapid equilibrium with its tautomer, 5-(2-bromophenyl)-3-methyl-1H-pyrazole.[1][2]

- Spectroscopic Consequence: Unless the N1 position is substituted (e.g., N-methyl), the NH proton is labile.[1][2] In NMR, this often results in broad signals or averaged chemical shifts for the carbons adjacent to nitrogen.[2][3]

Spectroscopic Characterization

Mass Spectrometry (MS)

© 2026 BenchChem. All rights reserved.

The presence of a bromine atom provides the most immediate confirmation of identity due to its unique isotopic abundance.[1][2][3][4]

Parameter	Observation	Mechanistic Explanation
Ionization Mode	ESI+ (Electrospray Ionization)	Protonation at the pyridinic nitrogen ( ).[1][2]
Parent Ion ( )	m/z 237 / 239	Characteristic 1:1 doublet intensity ratio due to Br (50.7%) and Br (49.3%).[1][2]
Fragmentation	m/z ~158 ( )	Loss of the bromine radical is a common fragmentation pathway, leaving the methyl-phenyl-pyrazole core.[1][2]

Proton NMR (H NMR) Analysis

Solvent: DMSO-

(Recommended to observe labile NH) or CDCl

.[1][2] Frequency: 400 MHz or higher.

The ortho-bromo substituent causes a "roofing" effect or specific deshielding in the aromatic region compared to para- or meta-isomers.[1][3]

© 2026 BenchChem. All rights reserved.

| Position | Shift (ngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">

, ppm) | Multiplicity | Integration | Assignment Logic |
|---|---|---|---|---|
| NH | 12.8 - 13.5 | Broad Singlet | 1H | Pyrazole NH.[1] Highly dependent on concentration and solvent (H-bonding). |
| Ar-H (3') | 7.65 - 7.75 | Doublet (ngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">

Hz) | 1H | The proton ortho to the Bromine.[1][2] Deshielded by the electronegative halogen.[1][2][5] |
| Ar-H (6') | 7.60 - 7.70 | Doublet (ngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">

Hz) | 1H | The proton ortho to the Pyrazole ring.[1][2] |
| Ar-H (4', 5') | 7.20 - 7.45 | Multiplet | 2H | Remaining aromatic protons |

© 2026 BenchChem. All rights reserved.

				(meta/para to Br).[1][2]
Py-H (4)	6.30 - 6.45	Singlet	1H	The diagnostic pyrazole C4-H. It appears upfield relative to benzene due to the electron-rich nature of the pyrazole ring.[1]
CHngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">	2.25 - 2.40	Singlet	3H	Methyl group at position 5 (or 3). [1]

Critical Insight - The Ortho Effect: Unlike the 4-bromophenyl isomer (where the aromatic region shows a symmetric AA'BB' system), the 2-bromophenyl moiety displays a complex ABCD or ABMX system.[1][2] The rotation of the phenyl ring relative to the pyrazole may be restricted due to the steric clash between the bulky Bromine and the Pyrazole NH/N, potentially causing broadening of the ortho-proton signals at low temperatures.[2]

Carbon NMR (C NMR) Analysis

Solvent: DMSO-

© 2026 BenchChem. All rights reserved.

| Carbon Type | Shift (ngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">

, ppm) | Notes |
|---|---|---|
| C=N / C-N (Py) | 140.0 - 150.0 | Quaternary carbons of the pyrazole ring (C3 and C5).[1] [2] Broadened due to tautomerism.[1][2] |
| Ar-C (ipso) | 130.0 - 135.0 | Carbon linking phenyl to pyrazole.[1][3] |
| Ar-C (C-Br) | 120.0 - 124.0 | Carbon bonded to Bromine.[1] Typically shielded relative to H-bearing carbons.[1][3] |
| Ar-CH | 127.0 - 133.0 | Aromatic methine carbons.[1] [3] |
| Py-CH (C4) | 102.0 - 106.0 | The most shielded aromatic carbon, characteristic of the pyrazole 4-position.[1][2] |
| CHngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted"> | 10.0 - 14.0 | Methyl carbon.[1] |

Infrared Spectroscopy (FT-IR)

The IR spectrum validates functional groups and rules out unreacted diketone (which would show a strong ketone C=O ~1700 cm

).[1][2]

© 2026 BenchChem. All rights reserved.

- 3200 - 3400 cmngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">

  : N-H stretching (Broad). Indicates the "free" pyrazole NH.[1][2]

- 3000 - 3100 cm

  : C-H stretching (Aromatic).

- 1580 - 1620 cm

  : C=N and C=C stretching (Pyrazole/Phenyl ring breathing).

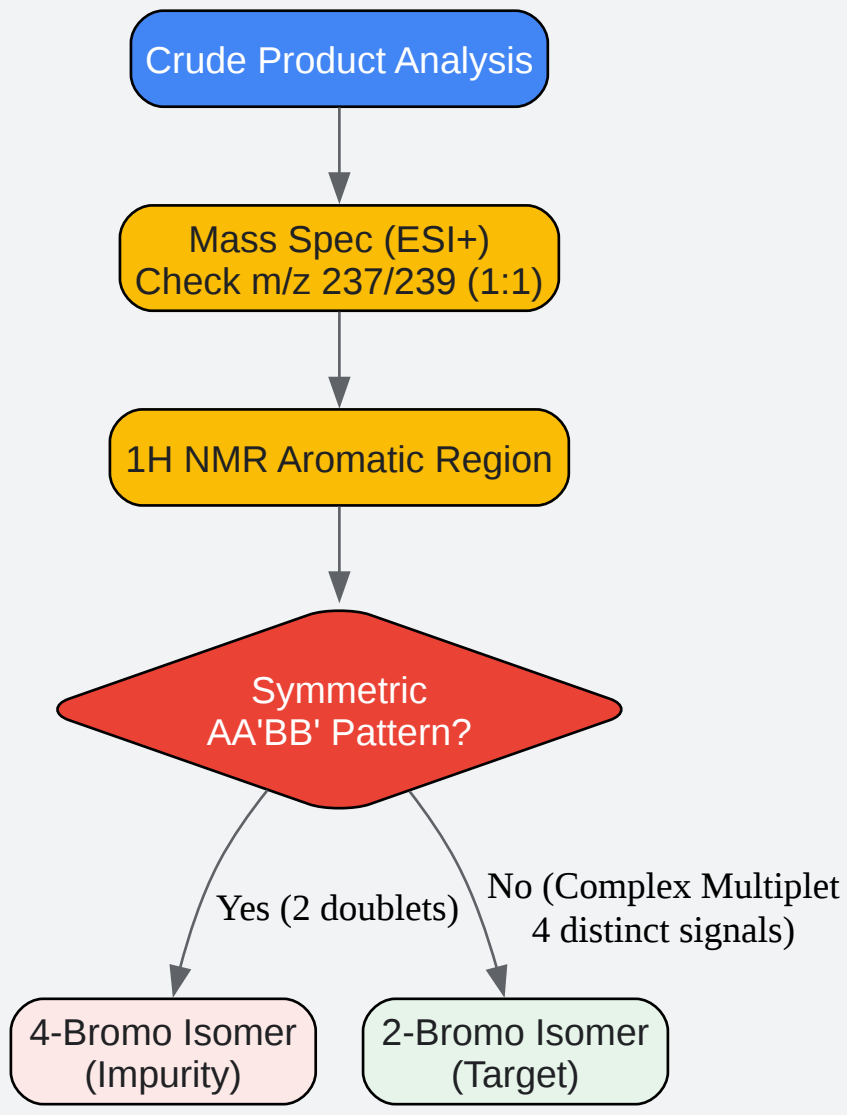
- ~1000 - 1100 cm

  : C-Br stretching (often difficult to assign definitively in the fingerprint region, but diagnostic when comparing to non-brominated analogues).[1][2]

Structural Validation Logic

To ensure the synthesized compound is the 2-bromo isomer and not the 4-bromo regioisomer (a common impurity if the starting material is impure), use the following logic flow:

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Logical flowchart for distinguishing the target 2-bromophenyl isomer from the common 4-bromophenyl impurity.

References

- General Pyrazole Synthesis & Characterization
  - Synthesis of 3,5-disubstituted pyrazoles via hydrazines and 1,3-diketones.[2][4]
  - Source: [1][2]
- Spectroscopic Analogues (3-methyl-5-phenyl-1H-pyrazole)

© 2026 BenchChem. All rights reserved.

- PubChem CID 18774 Spectral Data.[1][3]
- Source: [1]

- Specific Aromatic Shifts for 2-Bromophenyl-Pyrazole Moiety
  - Characterization of 2-(3-(5-(2-bromophenyl)-1H-pyrazol-3-yl)-1H-1,2,4-triazol-5-yl)aniline (Compound 4.3).
  - Source: [1][2]

- NMR Shift Prediction & Tautomerism
  - Proton NMR Chemical Shifts and Tautomeric Equilibria in N-Unsubstituted Pyrazoles.
  - Source: [1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. PubChemLite - 1-(3-bromophenyl)-5-methyl-1h-pyrazole (C10H9BrN2) [pubchemlite.lcsb.uni.lu]
- 2. dergipark.org.tr [dergipark.org.tr]
- 3. 3-Methyl-5-phenyl-1H-pyrazole | C10H10N2 | CID 18774 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. rsc.org [rsc.org]
- 5. Proton NMR Table [www2.chemistry.msu.edu]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Data & Characterization of 3-(2-Bromophenyl)-5-methyl-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15358306/docs#technical-guide-spectroscopic-data-characterization-of-3-2-bromophenyl-5-methyl-1h-pyrazole]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.